

# Application Notes and Protocols for EHIDA Dose Calculation in Pediatric Patients

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#### Introduction

Hepatobiliary Iminodiacetic Acid (HIDA) scanning, utilizing Technetium-99m (99mTc) labeled agents such as mebrofenin (**EHIDA**), is a crucial diagnostic imaging modality for evaluating hepatocellular function and the patency of the biliary system.[1] In pediatric patients, this procedure is instrumental in the diagnosis of various conditions, including biliary atresia, cholecystitis, and biliary leaks.[1][2] Accurate dose calculation of the radiopharmaceutical is paramount in the pediatric population to minimize radiation exposure while ensuring optimal image quality for a precise diagnosis.[3][4] These application notes provide a comprehensive guide for researchers, scientists, and drug development professionals on the appropriate dose calculation and administration of **EHIDA** in pediatric patients.

## **Quantitative Data Summary**

The administered activity of 99mTc-mebrofenin for pediatric hepatobiliary scintigraphy is primarily based on the patient's body weight. The following tables summarize the recommended dosage guidelines.

Table 1: Recommended Pediatric Dosing for 99mTc-Mebrofenin



Patient Population	Recommended Activity per Unit of Body Weight	Minimum Administered Activity
Infants and Children	1.8 MBq/kg (0.05 mCi/kg)	18.5 MBq (0.5 mCi)
Neonates with Hyperbilirubinemia	1.8 MBq/kg (0.05 mCi/kg)	37 MBq (1.0 mCi)

Source: SNM Practice Guideline for Hepatobiliary Scintigraphy 4.0[5]

Table 2: Adult Dosage for Comparison

Patient Condition	Suggested Intravenous Dose Range (70 kg patient)
Non-jaundiced	74 - 185 MBq (2 - 5 mCi)
Serum Bilirubin > 1.5 mg/dL	111 - 370 MBq (3 - 10 mCi)

Source: Technetium TC 99M Mebrofenin Package Insert[6]

## **Experimental Protocols**

A standardized protocol is critical for ensuring the accuracy and reproducibility of **EHIDA** scans in pediatric patients.

#### 1. Patient Preparation

• Fasting: It is essential for the patient to be in a fasting state to ensure gallbladder filling and prevent false-positive results.[6][7]

Infants: Fast for 2 hours.[8]

Children: Fast for 2-4 hours.[8]

Adolescents: Fast for a minimum of 2 hours, preferably 6 hours.

### Methodological & Application





- Pre-treatment for Jaundiced Infants: In cases of suspected biliary atresia, pre-treatment may be necessary to enhance biliary excretion of the radiotracer.[8]
  - Phenobarbital: 5 mg/kg/day, administered orally in two divided doses for a minimum of 3-5 days prior to the scan.[8]
  - Ursodeoxycholic Acid: An alternative to phenobarbital, administered at a dose of 20 mg/kg/day in 2 divided doses for 2-3 days before the scan.[5]
- Medication Review: Review the patient's current medications, paying close attention to opioid compounds, which can interfere with the study.[1][8]
- 2. Radiopharmaceutical Preparation
- Kit Reconstitution: Prepare Technetium Tc 99m Mebrofenin according to the manufacturer's instructions. This involves the aseptic injection of sterile, additive-free sodium pertechnetate Tc 99m into the mebrofenin vial.[6]
- Dose Calibration: The patient's dose should be measured using a suitable radioactivity calibration system immediately before administration.[6]
- 3. Imaging Procedure
- Administration: Administer the calculated dose of 99mTc-mebrofenin intravenously.
- Imaging Equipment: A large-field-of-view gamma camera equipped with a low-energy, all-purpose, or high-resolution collimator is recommended.[5]
- Image Acquisition:
  - Begin continuous dynamic computer acquisition immediately after injection.
  - Acquire images at a rate of 1 frame per minute.[8]
  - Delayed imaging at 18-24 hours may be necessary in cases of severe hepatocellular dysfunction or suspected biliary atresia.
- Pharmacologic Intervention (if indicated):

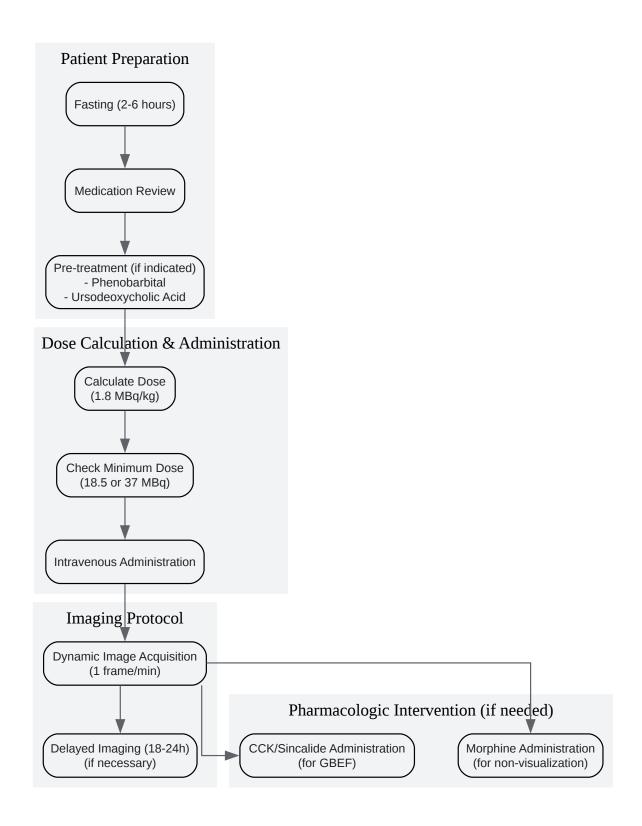


- Cholecystokinin (CCK) / Sincalide: To assess gallbladder ejection fraction, sincalide may be administered intravenously at a dose of 0.02 μg/kg over 30-60 minutes after the gallbladder is visualized.[9]
- Morphine: In cases where the gallbladder is not visualized, morphine sulfate (0.04 mg/kg) may be administered intravenously to induce a transient contraction of the sphincter of Oddi, which facilitates gallbladder filling.[9]

## **Visualizations**

Experimental Workflow for Pediatric **EHIDA** Scan



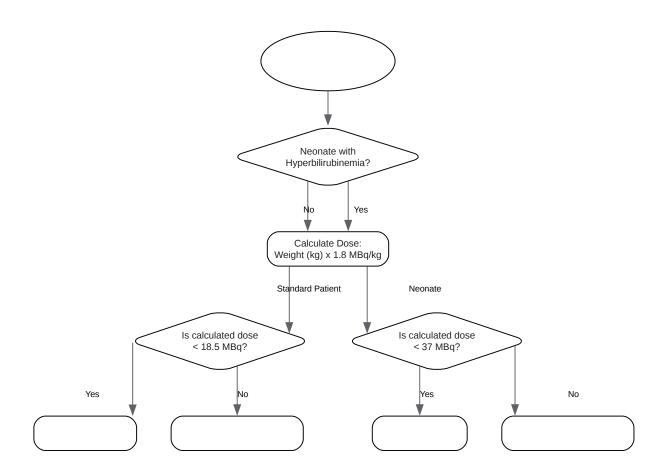


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Caption: Workflow for a pediatric **EHIDA** scan.



#### Logical Flow for Pediatric **EHIDA** Dose Determination



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Caption: Decision tree for pediatric **EHIDA** dose.

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